

Essential Guide to the Proper Disposal of (R)-AMG-193

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Compound of Interest

Compound Name: (R)-AMG-193

Cat. No.: B15623886

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This document provides crucial safety and logistical information for the proper disposal of **(R)-AMG-193**, a research compound. The following procedures are designed to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations. This guidance is intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

A summary of the key quantitative data for **(R)-AMG-193** is presented below. These properties are essential for understanding the compound's behavior and for making informed decisions regarding its handling and disposal.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₁₉ F ₃ N ₄ O ₃	AbMole BioScience Safety Data Sheet[1]
Molecular Weight	444.41 g/mol	AbMole BioScience Safety Data Sheet[1]
CAS Number	2790567-82-5	Selleck Chemicals[2], MedchemExpress[3]
Appearance	Solid	MedchemExpress
Solubility	DMSO: 89 mg/mL (200.26 mM) Ethanol: 30 mg/mL (67.5 mM) Water: Insoluble	Selleck Chemicals[2]

Disposal Protocol: A Step-by-Step Approach

While the Safety Data Sheet (SDS) for **(R)-AMG-193** indicates that it is not classified as a hazardous substance, it is imperative to handle its disposal with the caution accorded to all laboratory chemical waste.[1] Adherence to local, state, and federal regulations is mandatory.

1. Waste Identification and Segregation:

- Treat all unwanted **(R)-AMG-193**, including pure compound, contaminated solutions, and any materials used for spill cleanup, as chemical waste.[4][5]
- Do not mix **(R)-AMG-193** waste with other waste streams unless compatibility has been confirmed by a qualified professional. Incompatible wastes can lead to dangerous reactions. [6][7]
- Given its insolubility in water, avoid disposing of **(R)-AMG-193** down the drain.[2][4]

2. Containerization:

- Use a dedicated, properly labeled, and leak-proof container for the collection of **(R)-AMG-193** waste.[4][5][8] The container must be compatible with the chemical. The original container is often a suitable choice.[4]

- The container must be kept securely closed except when adding waste.[5][6]

3. Labeling:

- Clearly label the waste container with "Hazardous Waste" (or as required by your institution's policy), the full chemical name "**(R)-AMG-193**," and the approximate quantity.[5][9] Avoid using chemical formulas or abbreviations.[5]

4. Storage:

- Store the waste container in a designated and secure area, away from general laboratory traffic.
- Ensure the storage area is well-ventilated.
- Store in secondary containment to prevent the spread of material in case of a leak.[5][8]

5. Disposal Request and Documentation:

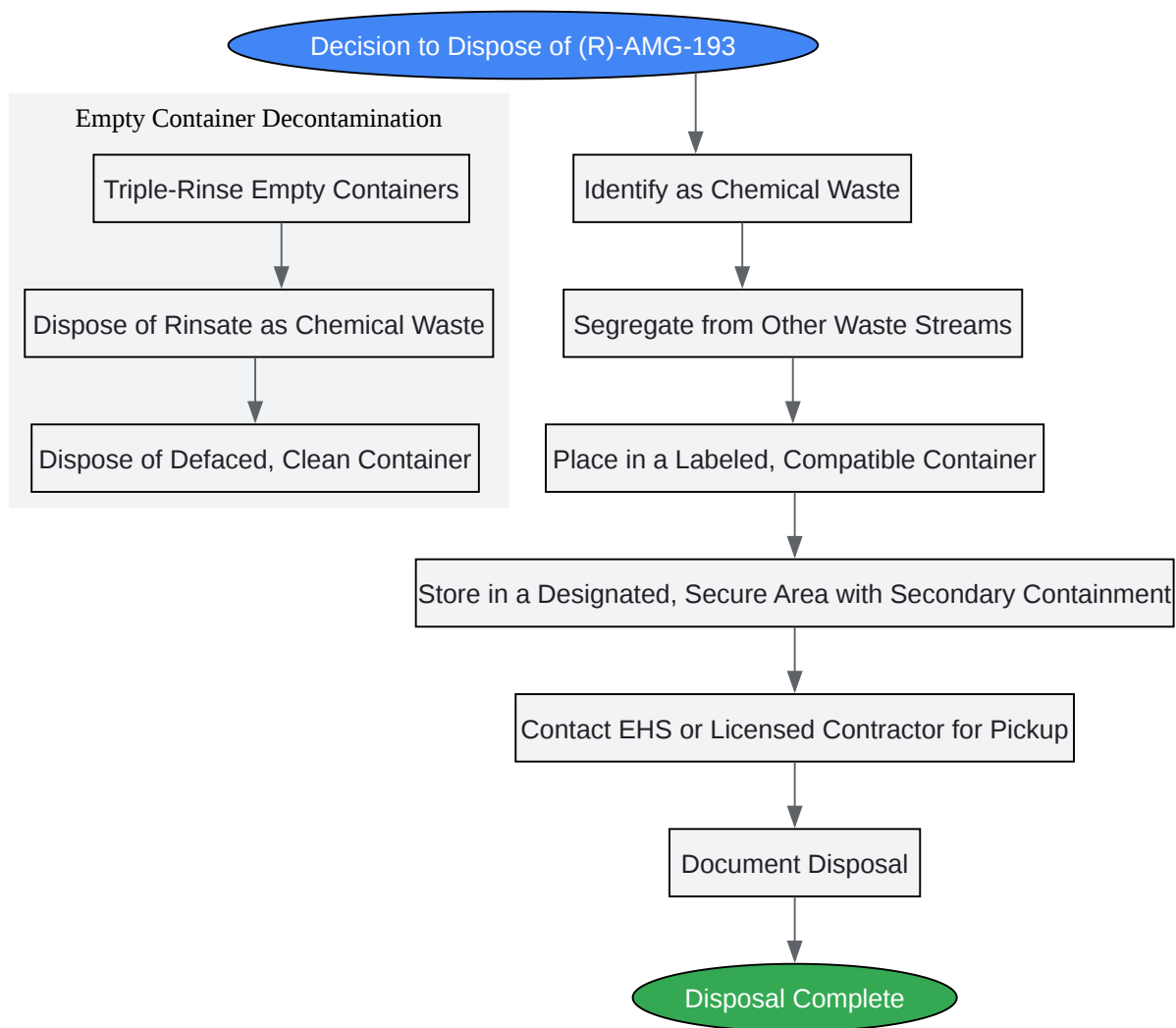
- Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for pickup.[9][10]
- Maintain a detailed record of the amount of **(R)-AMG-193** disposed of and the date of disposal.

6. Decontamination of Empty Containers:

- Empty containers that held **(R)-AMG-193** should be triple-rinsed with a suitable solvent (such as ethanol or another appropriate organic solvent) before disposal as regular trash.[4][5]
- The rinsate from this cleaning process must be collected and disposed of as chemical waste.[5][6]
- All labels on the empty container must be defaced or removed before it is discarded.[4][6]

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **(R)-AMG-193**.



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Caption: Logical workflow for the proper disposal of **(R)-AMG-193**.

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